

# Essential Guide to the Proper Disposal of Eniporide

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## Compound of Interest

Compound Name: Eniporide

Cat. No.: B1671292

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical compounds are paramount to ensuring a secure laboratory environment and maintaining regulatory compliance. This guide provides essential safety and logistical information for the proper disposal of **Eniporide**, a potent Na<sup>+</sup>/H<sup>+</sup> exchange inhibitor.

## Chemical and Physical Properties of Eniporide

Understanding the properties of **Eniporide** is the first step in its safe management. The following table summarizes key data for this compound.

Property	Value
Molecular Formula	C <sub>14</sub> H <sub>16</sub> N <sub>4</sub> O <sub>3</sub> S[1]
Molecular Weight	320.37 g/mol [1]
CAS Number	176644-21-6[2]
Appearance	Crystalline Solid (presumed)
Solubility	Soluble in DMSO, PEG300, Tween80, Saline, Corn Oil, PBS[3]

## Procedural Guidance for Eniporide Disposal

Given that specific disposal instructions for **Eniporide** are not readily available in provided safety data sheets<sup>[2]</sup>, general best practices for the disposal of research-grade chemical waste must be strictly followed. The following step-by-step process ensures safety and compliance.

#### Step 1: Consult Institutional and Local Guidelines

Before initiating any disposal procedure, the first and most critical step is to consult your institution's Environmental Health and Safety (EHS) office. Waste disposal regulations are location-specific and your EHS office will provide definitive guidance based on local, state, and federal laws.

#### Step 2: Personal Protective Equipment (PPE)

Always wear appropriate personal protective equipment when handling **Eniporide** waste. This includes:

- Safety goggles or glasses
- Chemical-resistant gloves
- A lab coat

#### Step 3: Waste Segregation and Collection

- **Do Not Dispose Down the Drain:** **Eniporide** should not be disposed of down the sanitary sewer.
- **Solid Waste:** Collect solid **Eniporide** waste, including contaminated items such as gloves, weighing paper, and pipette tips, in a designated, properly labeled hazardous waste container.
- **Liquid Waste:** Solutions containing **Eniporide** should be collected in a separate, sealed, and clearly labeled hazardous waste container. Do not mix with other solvent waste streams unless explicitly permitted by your EHS office.

#### Step 4: Labeling of Waste Containers

Properly label all waste containers with the following information:

- The words "Hazardous Waste"
- The full chemical name: "**Eniporide**"
- The concentration and quantity of the waste
- The date of accumulation
- The name of the principal investigator or laboratory contact

#### Step 5: Storage of Chemical Waste

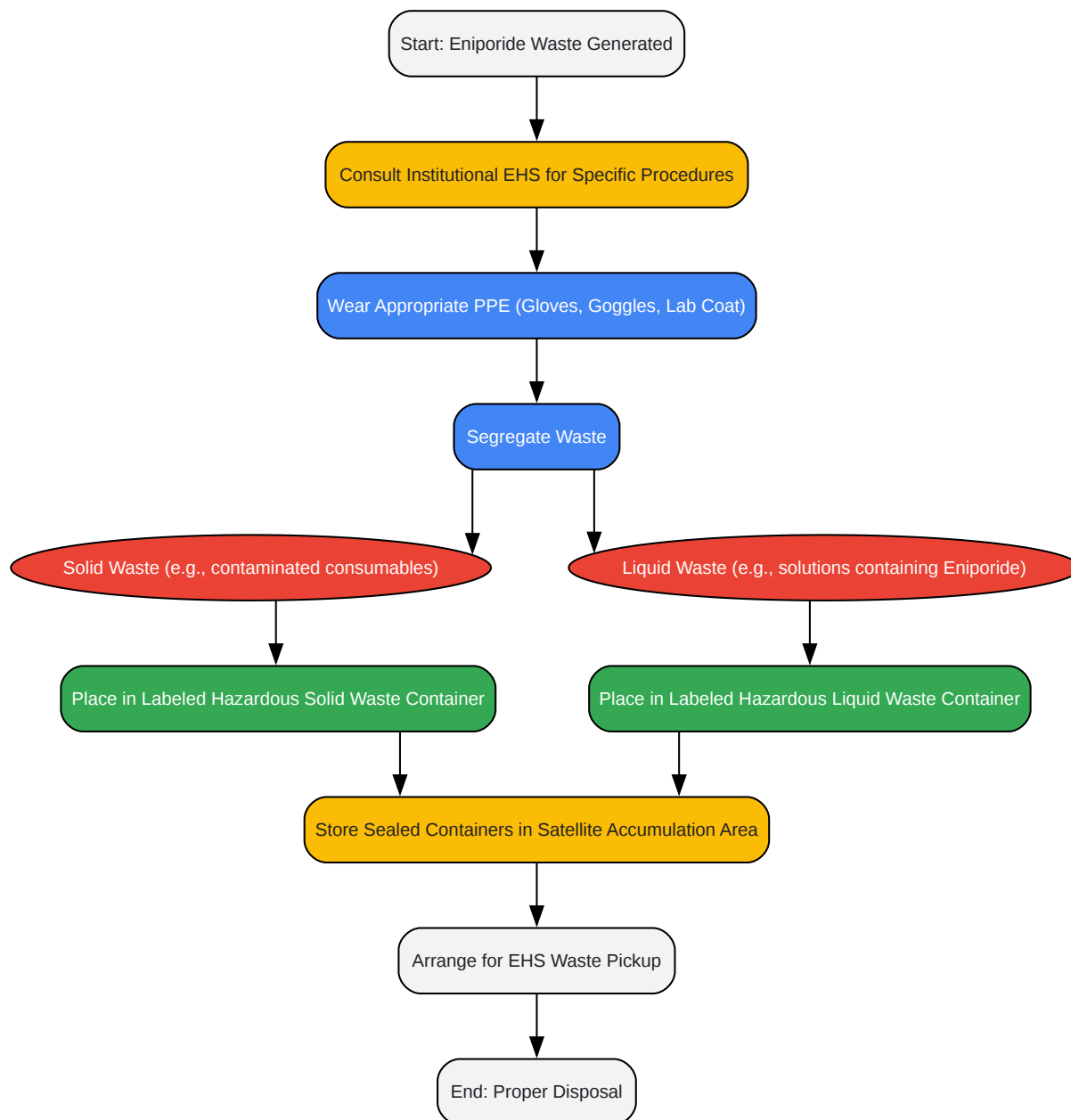
Store the sealed and labeled waste containers in a designated satellite accumulation area (SAA) within your laboratory. This area should be secure and away from general laboratory traffic.

#### Step 6: Arrange for Waste Pickup

Once the waste container is full or ready for disposal, contact your institution's EHS office to arrange for a scheduled pickup.

## Logical Workflow for Eniporide Disposal

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **Eniporide**.



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Caption: Workflow for the safe disposal of **Eniporide** waste.

By adhering to these procedures and consulting with your local EHS professionals, you can ensure the safe and compliant disposal of **Eniporide**, fostering a secure research environment.

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## References

- 1. GSRS [gsrs.ncats.nih.gov]
- 2. chemicalbook.com [chemicalbook.com]
- 3. Eniporide hydrochloride | Na<sup>+</sup>/H<sup>+</sup> inhibitor | CAS# 211813-86-4 | InvivoChem [invivochem.com]
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